

Protocol for solid-phase synthesis of Acetyl-A β (1-6) amide

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Compound of Interest

Compound Name: Acetyl-Amyloid |A-Protein (1-6)
amide

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Application Note: Protocol for Solid-Phase Synthesis of Acetyl-A β (1-6) Amide

Scientific Rationale & Sequence Design

The amyloid-beta (A β) peptide is the primary molecular constituent of amyloid plaques in Alzheimer's disease. The truncated N-terminal fragment, A β (1-6) (Sequence: DAEFRH), contains the primary coordination sphere for transition metals such as Cu²⁺ and Zn²⁺, which are heavily implicated in neurotoxic oxidative stress[1].

To accurately study the metal-binding properties of this sequence in vitro, the peptide must be N-terminally acetylated and C-terminally amidated. Capping the termini removes the unnatural positive and negative charges that would otherwise exist on a truncated fragment, thereby creating a highly accurate biomimetic model of the continuous peptide backbone.

While full-length A β (1-40 or 1-42) is notoriously prone to on-resin aggregation and requires specialized "difficult sequence" protocols (e.g., pseudoproline or depsipeptides) [2], the short A β (1-6) hexapeptide is highly soluble. Therefore, it can be efficiently assembled using standard Fmoc solid-phase peptide synthesis (SPPS) without aggregation-breaking additives [3].

Materials & Reagents

The synthesis utilizes a Rink Amide AM resin, which is specifically chosen because acidolytic cleavage of the linker yields the required C-terminal amide [3].

Table 1: Amino Acid Sequence and Protecting Group Strategy

Position	Residue	Fmoc-Derivative	Side-Chain Protection	Mechanistic Rationale
6 (C-term)	Histidine (H)	Fmoc-His(Trt)-OH	Trityl (Trt)	Prevents imidazole acylation and suppresses racemization.
5	Arginine (R)	Fmoc-Arg(Pbf)-OH	Pbf	Prevents lactam formation; highly stable to piperidine but TFA-labile.
4	Phenylalanine (F)	Fmoc-Phe-OH	None	Hydrophobic side chain requires no protection.
3	Glutamic Acid (E)	Fmoc-Glu(OtBu)-OH	tert-Butyl (OtBu)	Prevents side-chain carboxyl coupling.
2	Alanine (A)	Fmoc-Ala-OH	None	Aliphatic side chain requires no protection.

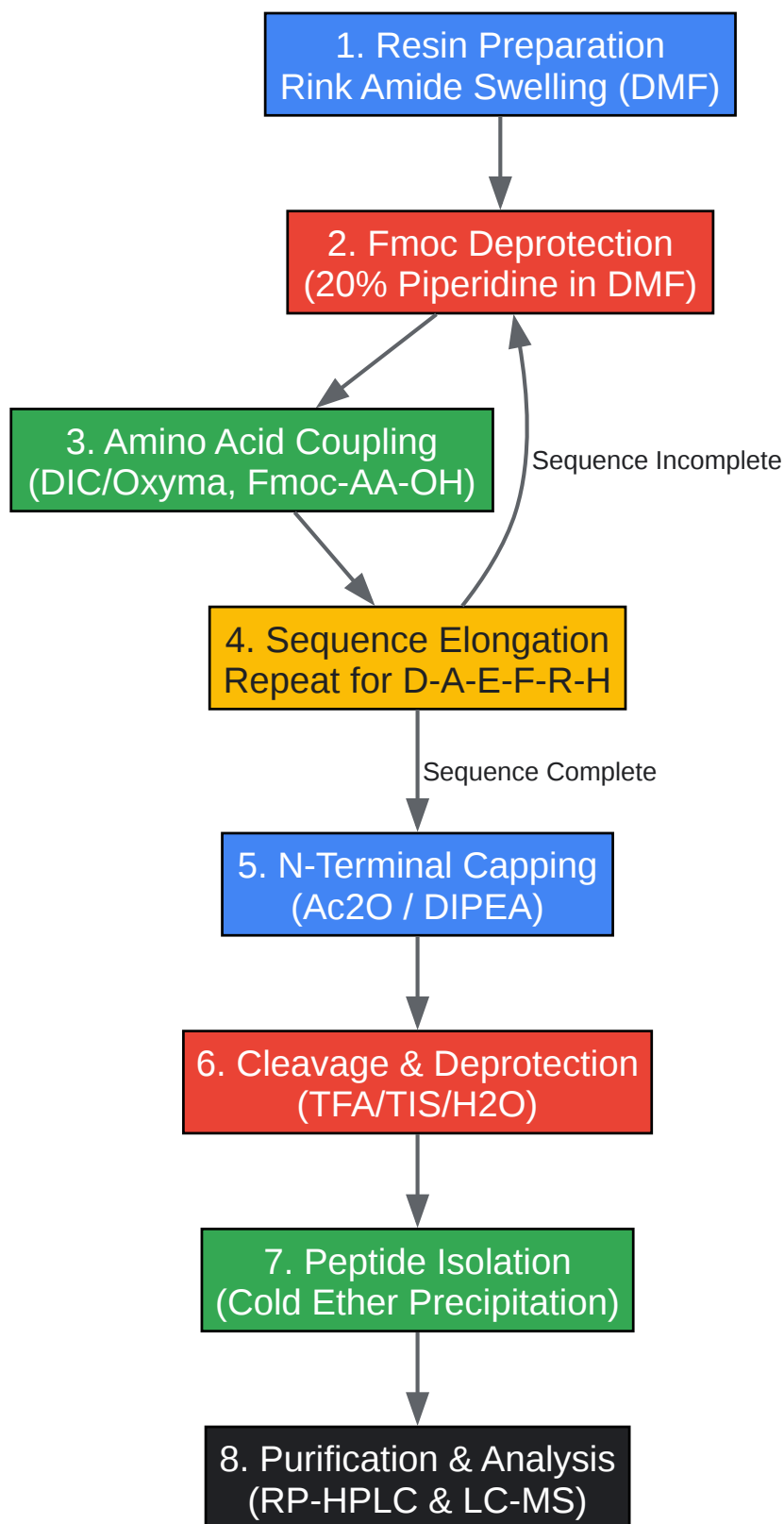
| 1 (N-term) | Aspartic Acid (D) | Fmoc-Asp(OtBu)-OH | tert-Butyl (OtBu) | Prevents side-chain carboxyl coupling. |

Table 2: Coupling and Cleavage Reagents

Reagent Type	Chemical	Equivalents / Volume	Function
Coupling	DIC / OxymaPure	4.0 eq each	Forms the active ester. Oxyma suppresses racemization better than HOBt.
Deprotection	20% Piperidine in DMF	5 mL per wash	Removes the N-terminal Fmoc protecting group.
Capping	Ac ₂ O / DIPEA	10 eq / 20 eq	Acetylates the final N-terminal amine.

| Cleavage | TFA / TIS / H₂O | 95 : 2.5 : 2.5 (v/v/v) | Cleaves peptide from resin; TIS/H₂O scavenge reactive carbocations. |

Workflow Visualization



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Workflow for the solid-phase synthesis of Acetyl-Aβ (1-6) amide using Fmoc strategy.

Step-by-Step Experimental Protocol

Note: The following protocol is scaled for a 0.1 mmol synthesis.

Resin Swelling

Proper resin swelling is critical to expand the polystyrene matrix and expose the maximum number of reactive sites [4].

- Weigh 200 mg of Rink Amide AM resin (loading ~0.5 mmol/g) into a fritted SPPS reaction vessel.
- Add 5 mL of Dichloromethane (DCM) and agitate for 30 minutes.
- Drain the DCM and wash the resin with 5 mL of amine-free DMF (3 × 1 min) [3].

Iterative Fmoc SPPS Cycle

The peptide is synthesized directionally from the C-terminus to the N-terminus (H → R → F → E → A → D).

Step A: Fmoc Deprotection

- Add 5 mL of 20% piperidine in DMF to the resin to remove the Fmoc group [4].
- Agitate for 5 minutes, then drain.
- Add a fresh 5 mL of 20% piperidine in DMF and agitate for an additional 10 minutes.
- Drain and wash the resin thoroughly with DMF (5 × 1 min) to remove all traces of piperidine, which could otherwise cause premature deprotection in the next cycle[3].

Step B: Amino Acid Coupling (Self-Validating)

- Weigh 0.4 mmol (4 equivalents) of the appropriate Fmoc-amino acid (starting with Fmoc-His(Trt)-OH).
- Dissolve the amino acid and 0.4 mmol of OxymaPure in 2 mL of DMF.

- Add 0.4 mmol of DIC to the solution. Activate for 2 minutes at room temperature.
- Transfer the activated mixture to the resin and agitate for 60 minutes.
- Drain the reaction vessel and wash the resin with DMF (3×1 min).
- Validation: Perform a Kaiser test on a few resin beads. A yellow color indicates complete coupling (no free primary amines). A blue color indicates incomplete coupling, necessitating a second coupling cycle [5].
- Repeat Steps A and B iteratively for the remaining amino acids.

N-Terminal Acetylation

Once the final Fmoc-Asp(OtBu)-OH is coupled, the N-terminus must be acetylated to finalize the Acetyl-A β (1-6) sequence [3].

- Perform a final Fmoc deprotection using 20% piperidine in DMF (as in Step A).
- Wash thoroughly with DMF (5×1 min).
- Prepare a capping solution of Acetic Anhydride (10 eq, 1.0 mmol) and DIPEA (20 eq, 2.0 mmol) in 3 mL of DMF.
- Add the capping solution to the resin and agitate for 30 minutes.
- Drain and wash with DMF (3×1 min) and DCM (5×1 min). Dry the resin under a stream of nitrogen.

Cleavage and Global Deprotection

This step simultaneously cleaves the peptide from the Rink Amide linker (yielding the C-terminal amide) and removes all side-chain protecting groups (Trt, Pbf, OtBu)[6].

Triisopropylsilane (TIS) acts as a highly effective carbocation scavenger, preventing the cleaved Trt and Pbf groups from re-alkylating the peptide.

- Prepare 5 mL of the cleavage cocktail: TFA / TIS / H₂O (95:2.5:2.5, v/v/v).

- Add the cocktail to the dried resin and agitate gently for 3 hours at room temperature.
- Filter the cleavage solution (containing the free peptide) into a 50 mL polypropylene centrifuge tube.
- Wash the resin with an additional 1 mL of neat TFA and combine the filtrates.

Ether Precipitation

- Concentrate the TFA solution under a gentle stream of nitrogen to approximately 2 mL.
- Add 20 mL of ice-cold diethyl ether to precipitate the peptide [3].
- Centrifuge at 4000 rpm for 5 minutes at 4°C.
- Decant the ether supernatant carefully. Wash the pellet twice more with 15 mL of ice-cold diethyl ether, centrifuging after each wash.
- Air-dry the pellet to remove residual ether.

Purification and Analytical Validation

- Solubilization: Dissolve the crude Acetyl-A β (1-6) amide in a minimum volume of HPLC-grade water/acetonitrile (90:10) containing 0.1% TFA.
- RP-HPLC: Purify using a preparative C18 column. Run a linear gradient of 5% to 40% Acetonitrile (with 0.1% TFA) over 30 minutes. Monitor absorbance at 214 nm to detect the peptide backbone [1].
- LC-MS Analysis: Validate the molecular weight of the purified fraction.
 - Sequence: Ac-DAEFRH-NH₂
 - Chemical Formula: C₃₅H₅₀N₁₂O₁₁
 - Monoisotopic Mass: 814.37 Da
 - Expected MS Peaks: [M+H]⁺ $\approx$ 815.4 m/z, [M+2H]²⁺ $\approx$ 408.2 m/z.

References

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